

N,N-Dimethylacetamide-d9: A Technical Guide to Isotopic Purity and Enrichment

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Compound of Interest

Compound Name: *N,N*-Dimethylacetamide-d9

Cat. No.: B047819

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For Researchers, Scientists, and Drug Development Professionals

N,N-Dimethylacetamide-d9 (DMA-d9) is the deuterated analog of N,N-Dimethylacetamide (DMAc), a versatile aprotic polar solvent.^[1] In DMA-d9, the nine hydrogen atoms have been replaced with deuterium, a stable isotope of hydrogen. This isotopic substitution makes it a valuable tool in a variety of scientific applications, from routine Nuclear Magnetic Resonance (NMR) spectroscopy to advanced drug metabolism studies.^{[1][2]} The utility of DMA-d9 is fundamentally dependent on its isotopic purity and enrichment, as these parameters directly influence the accuracy and reliability of experimental results.

This guide provides an in-depth overview of the technical specifications, analytical methodologies for purity determination, and key applications of **N,N-Dimethylacetamide-d9**.

Quantitative Data: Specifications and Purity

The quality of **N,N-Dimethylacetamide-d9** is defined by its isotopic and chemical purity. Isotopic purity refers to the percentage of deuterium atoms relative to the total number of hydrogen isotopes at the labeled positions, while chemical purity indicates the percentage of the deuterated compound relative to any non-deuterated or other chemical impurities.

Below is a summary of typical specifications for commercially available **N,N-Dimethylacetamide-d9**.

Parameter	Typical Specification	Description
Isotopic Purity	≥99 atom % D	The percentage of deuterium atoms at the nine specified positions. [2]
Chemical Purity	≥98-99%	The overall purity of the compound as determined by techniques like chromatography. [3] [4]
Molecular Formula	C ₄ D ₉ NO or CD ₃ CON(CD ₃) ₂	Represents the chemical structure with deuterium (D) isotopes. [1] [3]
Molecular Weight	~96.18 g/mol	The mass of the deuterated molecule. [3]
CAS Number	16727-10-9	The unique registry number for the deuterated compound. [3]
Mass Shift	M+9	The increase in mass compared to the non-deuterated analog (C ₄ H ₉ NO).

Experimental Protocols for Purity Determination

The determination of isotopic purity and enrichment is critical for validating the quality of **N,N-Dimethylacetamide-d₉**. The two primary analytical techniques employed for this purpose are Nuclear Magnetic Resonance (NMR) Spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique for determining the isotopic enrichment of deuterated compounds.[\[5\]](#) It allows for site-specific information, making it possible to identify the positions and quantities of residual protons.

Methodology:

- **Sample Preparation:** A known quantity of the **N,N-Dimethylacetamide-d9** sample is dissolved in a suitable NMR tube using a high-purity, non-interfering deuterated solvent (if dilution is necessary). For neat samples, an internal standard may be added for quantification.
- **^1H NMR Spectrum Acquisition:**
 - A high-resolution ^1H NMR spectrum is acquired.
 - The presence of any residual, non-deuterated N,N-Dimethylacetamide will result in characteristic signals. For DMAc, these appear as singlets for the acetyl methyl group and the two N-methyl groups.
 - The instrument is carefully calibrated, and the spectral window is set to encompass the expected chemical shifts.
- **Data Analysis:**
 - The integral of the residual proton signals is measured.
 - This integral is compared to the integral of a known internal standard or to the signal of the ^{13}C satellite peaks of the solvent.
 - The atom % D is calculated by comparing the amount of residual protons to the total number of molecules. A 99 atom % D purity indicates that, on average, 99% of the hydrogen sites on the molecule are occupied by deuterium.

Mass Spectrometry (MS)

Mass spectrometry is used to measure the mass-to-charge ratio of ions, providing a distribution of isotopic masses (isotopologues) within a sample.[6] This allows for a direct assessment of the degree of deuteration.

Methodology:

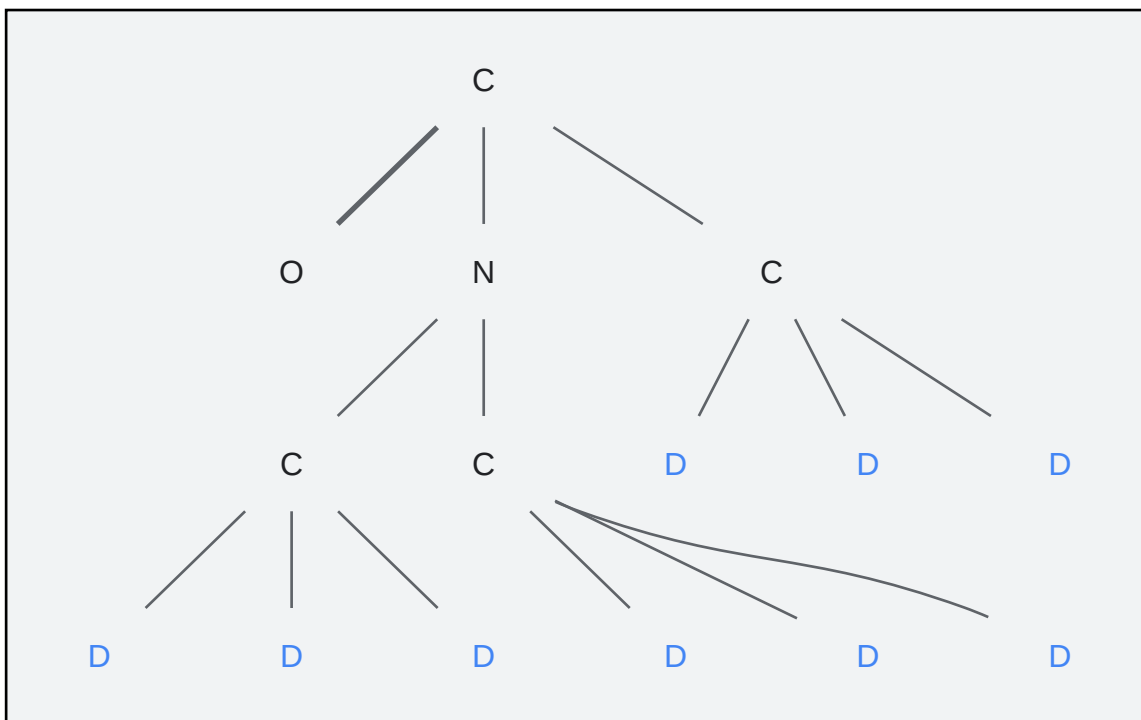
- **Sample Preparation and Introduction:** The **N,N-Dimethylacetamide-d9** sample is diluted in a suitable volatile solvent and introduced into the mass spectrometer, often via direct infusion

or coupled with a chromatographic technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).^[6]^[7]

- Ionization: The molecules are ionized, typically using Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
- Mass Analysis:
 - The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.
 - For DMA-d9, the molecular ion peak $[M]^+$ or protonated molecule $[M+H]^+$ is analyzed. The fully deuterated molecule will have a mass 9 units higher than its non-deuterated counterpart.
- Data Analysis:
 - The resulting mass spectrum shows a cluster of peaks corresponding to molecules with different numbers of deuterium atoms (e.g., d_9 , d_8 , d_7 , etc.).
 - The relative intensities of these peaks are used to calculate the isotopic distribution.^[7]
 - This distribution is compared to the theoretical distribution for a given isotopic enrichment level to determine the final purity.^[6]

Visualizations: Structure and Analytical Workflow

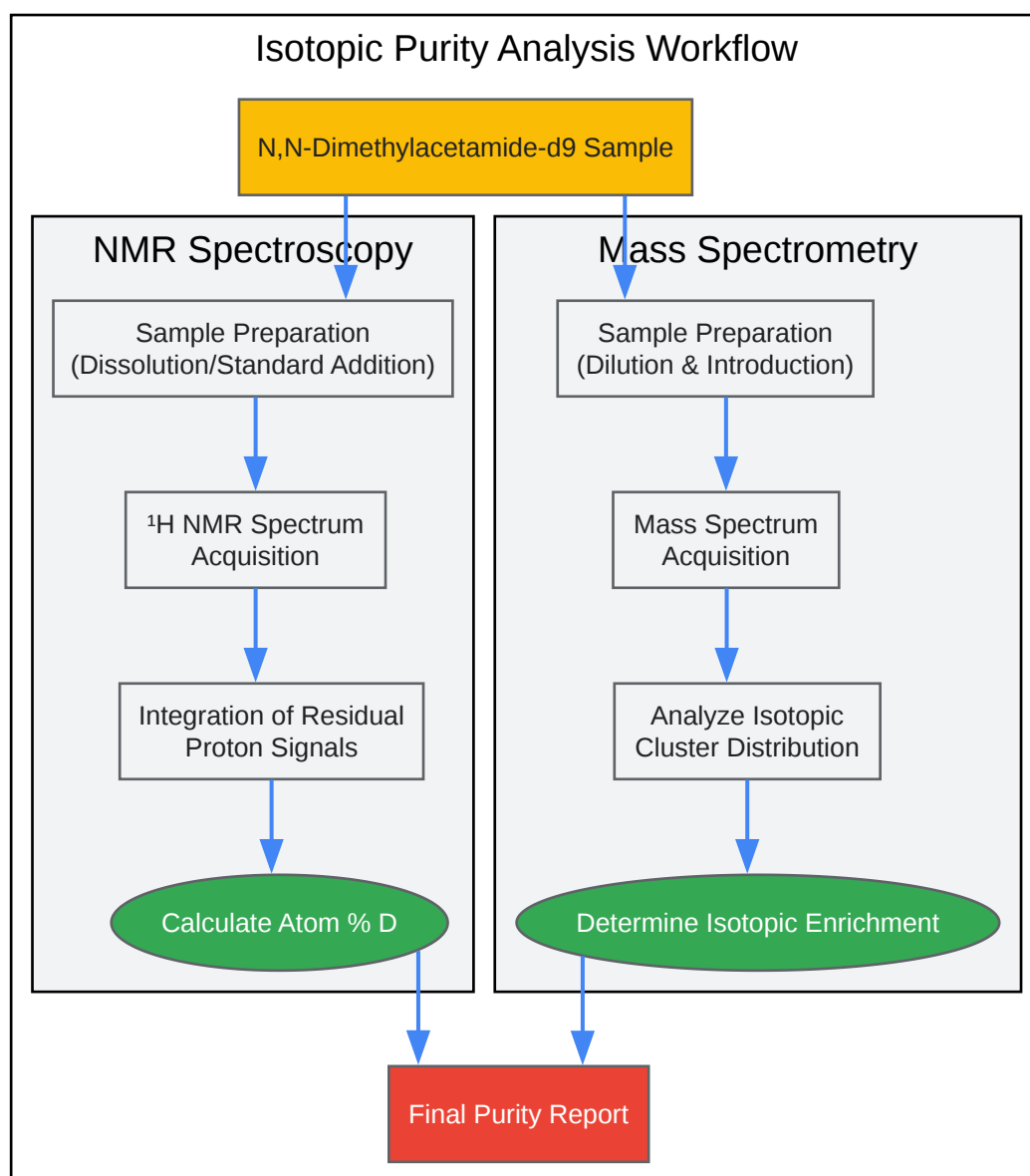
Diagrams are essential for visualizing molecular structures and complex analytical processes. The following have been generated using the DOT language to adhere to the specified requirements.



Chemical Structure of N,N-Dimethylacetamide-d9

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Caption: Molecular structure of **N,N-Dimethylacetamide-d9**.



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Caption: Workflow for determining isotopic purity.

Applications in Research and Drug Development

The high isotopic purity of **N,N-Dimethylacetamide-d9** is crucial for its primary applications.

- **NMR Spectroscopy Solvent:** As a deuterated solvent, DMA-d9 is used to dissolve analytes for NMR analysis.[2][8] Its own signals are largely invisible in ^1H NMR, providing a "clean" background against which the signals of the compound of interest can be clearly observed.

Any significant residual proton signals from the solvent could interfere with the analyte's spectrum.

- **Synthetic Intermediate:** DMA-d9 can serve as a deuterated building block in organic synthesis to create more complex deuterium-labeled molecules.[3] The high isotopic enrichment ensures that the final product retains the desired level of deuteration.
- **Tracers in Drug Development:** Deuterium-labeled compounds are widely used as internal standards in quantitative bioanalysis (e.g., LC-MS assays) during drug development.[1] Furthermore, the "deuterium kinetic isotope effect" can be leveraged to alter the metabolic profile of a drug, potentially improving its pharmacokinetic properties, such as half-life and exposure.[1] Using highly enriched DMA-d9 as a starting material or in metabolism studies ensures that observed effects are due to the deuterium label and not isotopic impurities.[1]
- **Industrial Applications:** The non-deuterated form, DMAc, is used extensively as an industrial solvent in the production of fibers, films, and pharmaceuticals.[9][10] While DMA-d9 is primarily a research chemical, its properties mirror those of DMAc, making it a suitable labeled analog for mechanistic studies in these areas.

Conclusion

N,N-Dimethylacetamide-d9 is a high-purity reagent indispensable for modern chemical and pharmaceutical research. Its utility is directly tied to its high isotopic enrichment (typically ≥ 99 atom % D), which is rigorously verified using analytical techniques such as NMR spectroscopy and mass spectrometry. For scientists and drug developers, ensuring and understanding the isotopic purity of DMA-d9 is a critical first step toward obtaining precise, reliable, and reproducible experimental data.

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